

An In-depth Technical Guide to the Solubility of Methyl 2-aminonicotinate

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Compound of Interest

Compound Name: Methyl 2-aminonicotinate

Cat. No.: B050381

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **methyl 2-aminonicotinate**. Recognizing the limited publicly available quantitative data, this document also furnishes a detailed experimental protocol for the determination of solubility, empowering researchers to ascertain this critical parameter in their own laboratory settings.

Introduction to the Solubility of Methyl 2-aminonicotinate

Methyl 2-aminonicotinate is a pyridine derivative with applications in pharmaceutical research and as a building block in organic synthesis. Understanding its solubility is paramount for a variety of applications, including reaction kinetics, formulation development, and bioavailability studies. Solubility, the property of a solute to dissolve in a solvent to form a homogeneous solution, is a critical physicochemical parameter that influences the behavior and utility of a compound.

While comprehensive solubility data for **methyl 2-aminonicotinate** across a wide range of solvents is not extensively documented in public literature, this guide consolidates the available information and provides a practical framework for its experimental determination.

Quantitative and Qualitative Solubility Data

The available solubility data for **methyl 2-aminonicotinate** is summarized below. It is important to note that this information is not exhaustive and further experimental validation is recommended.

Table 1: Quantitative Solubility of **Methyl 2-aminonicotinate**

Solvent	Solubility	Molar Concentration (mM)	Conditions
DMSO	100 mg/mL[1]	657.25[1]	Ultrasonic assistance may be required. The hygroscopic nature of DMSO can impact solubility.[1]

Table 2: Qualitative Solubility of **Methyl 2-aminonicotinate**

Solvent	Solubility	Source(s)
Methanol	Soluble[2][3]	[2][3]

Experimental Protocol for Solubility Determination (Gravimetric Method)

For researchers requiring precise solubility data in specific solvents, the following gravimetric method provides a reliable and straightforward approach.[4][5][6] This method is based on determining the mass of the solute that can be dissolved in a known mass or volume of a solvent to create a saturated solution.[4][6]

Materials and Equipment

- **Methyl 2-aminonicotinate**
- Selected solvent(s)
- Analytical balance

- Vials or flasks with secure caps
- Magnetic stirrer and stir bars or a shaker
- Thermostatically controlled water bath or incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **methyl 2-aminonicotinate** to a known volume or mass of the chosen solvent in a vial. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A thermostatically controlled shaker or a stirring plate within an incubator is ideal.
- Separation of the Saturated Solution:
 - Once equilibrium is achieved, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to prevent premature crystallization.
 - Filter the supernatant through a syringe filter (e.g., 0.22 μm) into a pre-weighed, clean, and dry evaporation dish. The filter should also be at the equilibrium temperature.
- Solvent Evaporation and Mass Determination:
 - Weigh the evaporation dish containing the filtered saturated solution.

- Carefully evaporate the solvent in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of **methyl 2-aminonicotinate**. A vacuum oven can be used for low-boiling point solvents or heat-sensitive compounds.
- Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant weight is achieved.

Calculation of Solubility

The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dish with residue} - \text{Mass of empty dish}) / \text{Volume of filtrate (L)}$$

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility using the gravimetric method.



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Caption: Experimental workflow for determining the solubility of **methyl 2-aminonicotinate**.

Conclusion

While the publicly available quantitative solubility data for **methyl 2-aminonicotinate** is limited, this guide provides the known values and, more importantly, a detailed experimental protocol for its determination. For researchers and drug development professionals, understanding and experimentally verifying the solubility of this compound in relevant solvent systems is a critical step for successful research and development endeavors. The provided workflow and methodologies offer a solid foundation for obtaining reliable and accurate solubility data.

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